

Essential Safety and Operational Guide for Handling 1-Octacosene

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-Octacosene

CAS No.: 18835-34-2

Cat. No.: B108445

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This guide provides immediate and essential safety protocols, logistical procedures, and disposal plans for handling **1-Octacosene** in a laboratory setting. The information is tailored for researchers, scientists, and professionals in drug development to ensure safe and efficient use of this compound.

Based on available data, **1-Octacosene** is a solid, long-chain alkene that is not classified as hazardous under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^{[1][2]} However, adherence to standard laboratory safety practices is crucial to minimize any potential risks.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-Octacosene** is presented below. This information is critical for safe handling and storage.

Property	Value
Molecular Formula	C28H56
Molecular Weight	392.7 g/mol [2]
Physical State	Solid[1]
Appearance	White solid (estimated)[1]
Boiling Point	423.00 to 424.00 °C @ 760.00 mm Hg (estimated)[1]
Flash Point	256.70 °C (494.00 °F) TCC (estimated)[1]
Solubility	Insoluble in water[1]

Personal Protective Equipment (PPE)

Although **1-Octacosene** is not classified as hazardous, the use of appropriate PPE is mandatory to protect against potential physical contact and to maintain good laboratory practice.

PPE Category	Item	Specification	Rationale
Hand Protection	Disposable Nitrile Gloves	Standard laboratory grade	Prevents direct skin contact.
Eye Protection	Safety Glasses with Side Shields	ANSI Z87.1-compliant	Protects eyes from any airborne particles.
Body Protection	Laboratory Coat	Standard, long-sleeved	Protects skin and clothing from spills.
Respiratory Protection	Not generally required	N/A	1-Octacosene is a non-volatile solid. Use in a well-ventilated area is sufficient.

Operational Procedures for Handling 1-Octacosene

Follow these step-by-step procedures for the safe handling of **1-Octacosene** from receipt to disposal.

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the container is clearly labeled with the chemical name and any other relevant information.
- Log the receipt of the chemical in your laboratory's inventory system.

2. Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly closed when not in use.
- Store away from strong oxidizing agents.

3. Weighing and Dispensing:

- Perform weighing and dispensing in a designated area, such as a weighing hood or on a benchtop in a well-ventilated lab.
- Use a clean spatula or scoop to transfer the solid.
- Avoid creating dust. If the material is a fine powder, handle it with care to minimize airborne particles.
- Close the container securely after dispensing.

4. Experimental Use:

- Handle the chemical in a well-ventilated laboratory.
- Avoid direct contact with skin and eyes by wearing the appropriate PPE.
- Wash hands thoroughly after handling.

5. Spill Management:

- In case of a small spill, sweep up the solid material using a brush and dustpan.
- Avoid generating dust during cleanup.
- Collect the spilled material in a sealed container for disposal.
- Clean the spill area with a suitable solvent or detergent and water.

Disposal Plan

All chemical waste must be disposed of in accordance with local, state, and federal regulations.

1. Waste Collection:

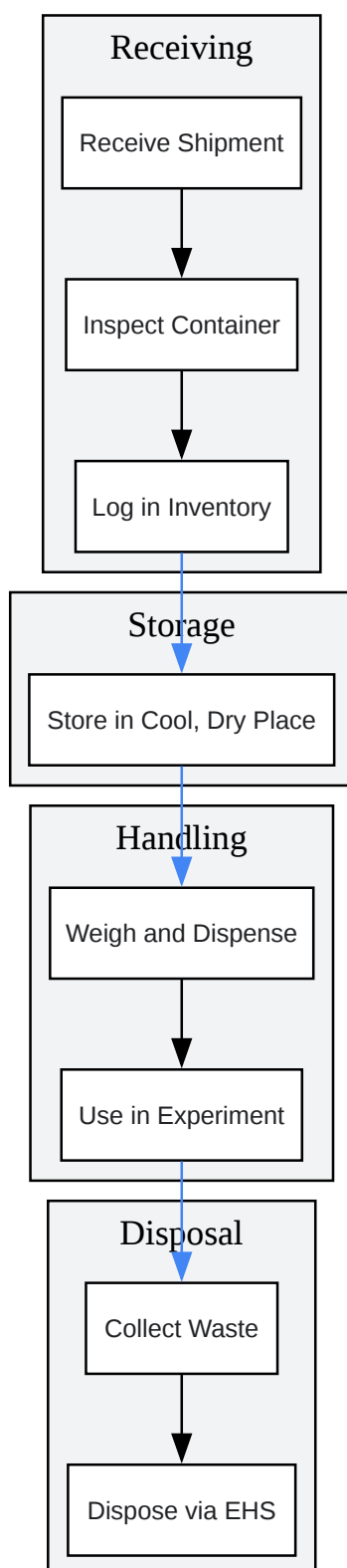
- Collect excess **1-Octacosene** and any contaminated disposable materials (e.g., gloves, weighing paper) in a designated, labeled waste container.
- Do not mix with other waste streams unless permitted by your institution's waste management guidelines.

2. Waste Disposal:

- The primary method of disposal for solid, non-hazardous chemical waste is typically incineration at an approved facility.
- Contact your institution's Environmental Health and Safety (EHS) department for specific instructions on waste pickup and disposal procedures.
- Do not dispose of **1-Octacosene** down the drain or in the regular trash.

Workflow for Handling 1-Octacosene

The following diagram illustrates the standard workflow for handling **1-Octacosene** in a laboratory setting.



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Caption: Workflow for Handling **1-Octacosene**.

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References

- 1. 1-octacosene, 18835-34-2 [[thegoodscentscompany.com](https://www.thegoodscentscompany.com)]
- 2. 1-Octacosene | C₂₈H₅₆ | CID 87821 - PubChem [pubchem.ncbi.nlm.nih.gov]
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